

# Personal protective equipment for handling 5-(Bromoacetyl)thiophene-2-carbonitrile

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## Compound of Interest

**Compound Name:** 5-(Bromoacetyl)thiophene-2-carbonitrile

**Cat. No.:** B1280374

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## Essential Safety and Handling Guide for 5-(Bromoacetyl)thiophene-2-carbonitrile

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **5-(Bromoacetyl)thiophene-2-carbonitrile** (CAS No. 496879-84-6). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Chemical Properties

**5-(Bromoacetyl)thiophene-2-carbonitrile** is a reactive chemical compound. Due to the presence of a bromoacetyl group, it is expected to be a reactive alkylating agent, and the nitrile group suggests potential toxicity.<sup>[1][2]</sup> Although a specific Safety Data Sheet (SDS) is not fully detailed in the provided search results, the structural features indicate that it should be handled as a hazardous substance with potential for acute toxicity, skin and eye irritation, and respiratory irritation.<sup>[2][3]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	496879-84-6	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNOS	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	230.08 g/mol	<a href="#">[4]</a> <a href="#">[7]</a>
Appearance	Solid	<a href="#">[2]</a>
Boiling Point	350.7°C at 760 mmHg	<a href="#">[4]</a>
Density	1.72 g/cm <sup>3</sup>	<a href="#">[4]</a>
Storage	Store in a dry, cool, well-ventilated place; some sources recommend 2-8°C or frozen under -20°C. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>	

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure.[\[9\]](#) The selection of PPE should be based on the specific task being performed.[\[3\]](#)[\[10\]](#)

Table 2: Recommended PPE for Laboratory Operations

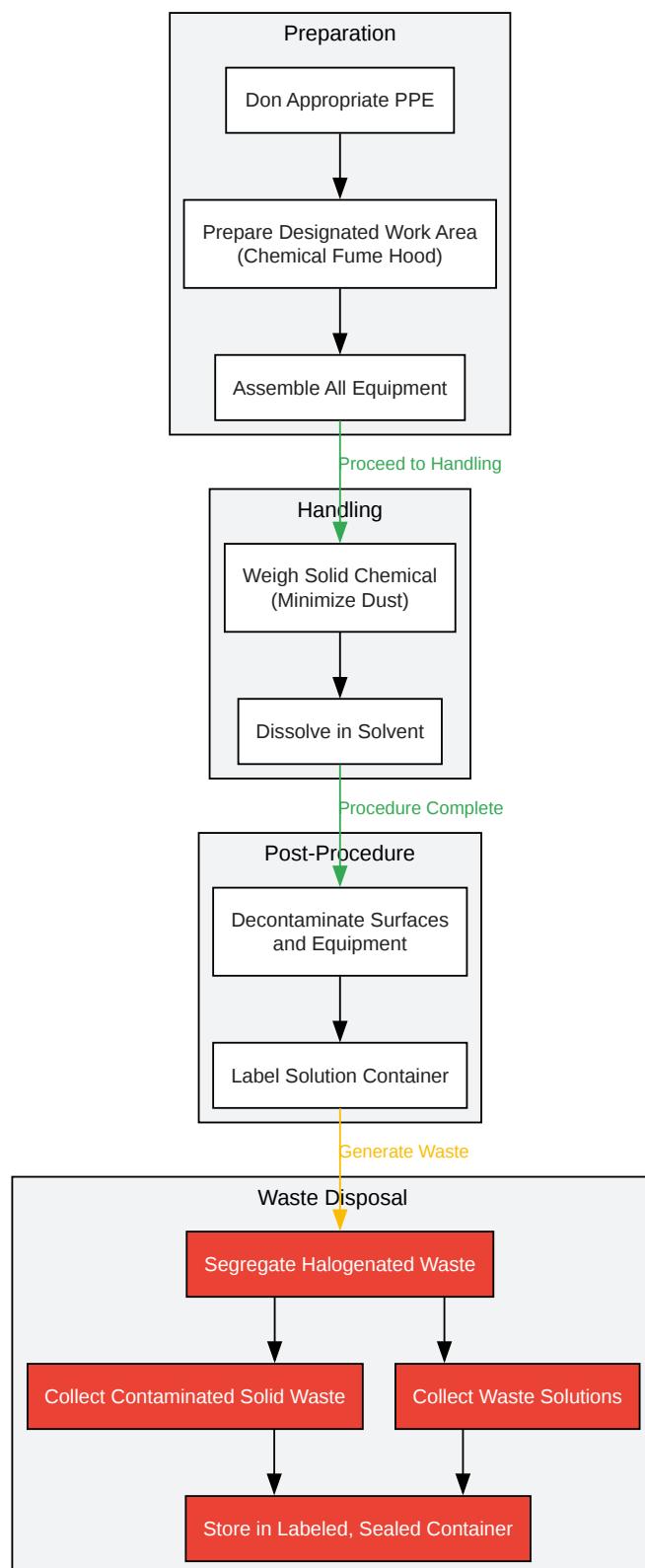
Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Storage & Transport	Safety glasses. [11]	Chemical-resistant gloves (e.g., Nitrile).[12]	Lab coat.[12]	Not generally required.
Weighing (Solid)	Safety goggles. [11]	Disposable Nitrile gloves (double-gloving recommended). Change immediately if contaminated. [13][14]	Fully-buttoned lab coat.[12]	Work in a certified chemical fume hood.[15]
Dissolving in Solvent	Safety goggles or a face shield worn over safety glasses.[11][12] [16]	Chemical-resistant gloves (Nitrile provides good splash protection but should be changed immediately upon contact with solvents). [13][14]	Lab coat. A chemical-resistant apron may be necessary for larger volumes. [10][17]	Mandatory: All work must be conducted in a properly functioning chemical fume hood.[15]
Handling Solutions	Safety glasses.	Disposable Nitrile gloves.[14]	Lab coat.	Handle in a well-ventilated area, preferably a fume hood.[4]

Spill Cleanup	Safety goggles and face shield. <a href="#">[11]</a> <a href="#">[16]</a>	Heavy-duty, chemical-resistant gloves. <a href="#">[3]</a>	Chemical-resistant apron or coveralls. <a href="#">[10]</a>	An N95 or higher-rated respirator may be required depending on the spill size and ventilation. <a href="#">[3]</a> <a href="#">[16]</a>
Waste Disposal	Safety goggles.	Chemical-resistant gloves.	Lab coat.	Not generally required if handling sealed containers.

## Operational and Handling Plan

A systematic approach is essential for safely handling **5-(Bromoacetyl)thiophene-2-carbonitrile** from preparation through disposal.

### Experimental Workflow Diagram

[Click to download full resolution via product page](#)**Caption: Workflow for handling 5-(Bromoacetyl)thiophene-2-carbonitrile.**

- Preparation and Area Setup:
  - Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.[\[15\]](#)
  - Ensure an eyewash station and safety shower are immediately accessible.[\[17\]](#)
  - Cover the work surface with disposable plastic-backed absorbent paper.[\[17\]](#)
  - Assemble all necessary glassware and equipment before handling the chemical.[\[3\]](#)
- Weighing the Solid Compound:
  - Wear the appropriate PPE as outlined in Table 2.
  - Use a spatula to carefully transfer the solid to a tared weigh boat or paper on an analytical balance.
  - Perform this task gently to avoid creating airborne dust.[\[4\]](#)
- Dissolving the Compound:
  - Place a stir bar and the appropriate volume of solvent into the reaction vessel inside the fume hood.
  - Carefully add the weighed **5-(Bromoacetyl)thiophene-2-carbonitrile** to the solvent.
  - If necessary, cover the vessel to prevent splashing or solvent evaporation.[\[3\]](#)
- Post-Procedure and Decontamination:
  - After the procedure, decontaminate all surfaces and equipment with an appropriate solvent.[\[17\]](#)
  - Remove and discard disposable gloves immediately after handling or if contamination is suspected.[\[14\]](#)

- Always wash hands thoroughly after removing gloves and before leaving the laboratory.  
[\[14\]](#)

## Disposal Plan

Proper segregation and disposal of chemical waste are critical for safety and environmental compliance. **5-(Bromoacetyl)thiophene-2-carbonitrile** is a halogenated organic compound and must be disposed of accordingly.[\[18\]](#)[\[19\]](#)

Table 3: Waste Disposal Protocol

Waste Type	Container	Procedure
Contaminated Solid Waste (e.g., gloves, weigh paper, paper towels, stir bars)	Labeled "Halogenated Organic Solid Waste" container. <a href="#">[3]</a>	Place all contaminated solid items into a designated, compatible, and clearly labeled waste container. <a href="#">[20]</a> The container must be kept sealed when not in use. <a href="#">[21]</a>
Liquid Waste (e.g., unused solutions, solvent from decontamination)	Labeled "Halogenated Organic Liquid Waste" container. <a href="#">[18]</a> <a href="#">[20]</a>	Collect all liquid waste in a dedicated, leak-proof container with a screw-top cap. <a href="#">[19]</a> Do not mix with non-halogenated solvent waste. <a href="#">[19]</a> <a href="#">[21]</a> Never dispose of organic solvents down the drain. <a href="#">[15]</a> <a href="#">[21]</a>

### Key Disposal Principles:

- Segregation: Keep halogenated waste separate from non-halogenated waste.[\[18\]](#)[\[21\]](#) The disposal cost for halogenated waste is significantly higher due to the need for incineration.[\[19\]](#)[\[21\]](#)
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical contents before the first drop of waste is added.[\[20\]](#)[\[21\]](#)

- Compatibility: Ensure the waste container is made of a material compatible with the chemical waste it holds.[\[20\]](#)

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